Operational Guide: Disposal of N-Cyclopentylimidodicarbonimidic Diamide Sulfate

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Compound of Interest

Compound Name:	*N-cyclopentylimidodicarbonimidic diamide sulfate*
CAS No.:	*1417567-45-3*
Cat. No.:	*B1432262*

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Executive Summary & Chemical Identity

Immediate Action: Treat as Hazardous Chemical Waste. Do not dispose of down the drain.
Classification: Toxic (Acute), Irritant, Potential Aquatic Hazard.

This guide details the safe handling and disposal of **N-cyclopentylimidodicarbonimidic diamide sulfate** (commonly referred to in research as N-cyclopentylbiguanide sulfate). As a Senior Application Scientist, I must emphasize that while this specific derivative is often used in metabolic research (analogous to Metformin or Phenformin), its disposal requires strict adherence to nitrogenous waste protocols to prevent the formation of toxic byproducts like chloramines or nitrosamines.

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Chemical Profile	Details
Systematic Name	N-Cyclopentylimidodicarbonimidic diamide sulfate
Common Class	Substituted Biguanide Salt
Physical State	Crystalline Solid (typically white/off-white)
Solubility	Water-soluble (Sulfate salt); acidic in solution
Primary Hazards	Acute Toxicity (Oral), Skin/Eye Irritant, Aquatic Toxicity
Incompatibility	STRONG OXIDIZERS (Hypochlorites, Permanganates), Nitrites

Scientific Rationale (The "Why" Behind the Protocol)

To ensure safety, you must understand the chemical behavior of the biguanide backbone (

) under stress.

- Nitrogen Density & Incineration: This molecule is nitrogen-rich. Improper low-temperature incineration can release high levels of Nitrogen Oxides (

). Therefore, it must be routed to a facility with high-temperature capabilities and scrubbers.
- The "Bleach" Trap (Critical Warning): A common lab error is neutralizing organic amines with bleach (Sodium Hypochlorite).
  - Mechanism:[1] Mixing biguanides with hypochlorite generates chloramines and potentially carcinogenic N-nitroso compounds.
  - Rule:NEVER add bleach or oxidizing agents to this waste stream.
- Sulfate Hydrolysis: As a sulfate salt, this compound contributes to acidification in aqueous waste streams. It releases sulfur oxides (

) upon thermal decomposition, necessitating sulfur-scrubbing at the destruction facility.

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Pre-Disposal Stabilization & Segregation

Before the waste vendor arrives, the stability of the compound in your satellite accumulation area is your responsibility.

A. Segregation Logic

- Solid Waste: Keep separate from liquid solvents. Solids are easier to contain and cheaper to incinerate.
- Compatibility Group: Segregate into "Toxic Organics" or "Non-Halogenated Nitrogenous Waste."
- Strict Isolation: Keep away from:
  - Nitric Acid (Risk of violent reaction/nitration).
  - Bleach/Hypochlorites (Risk of toxic gas generation).

B. Packaging Protocol

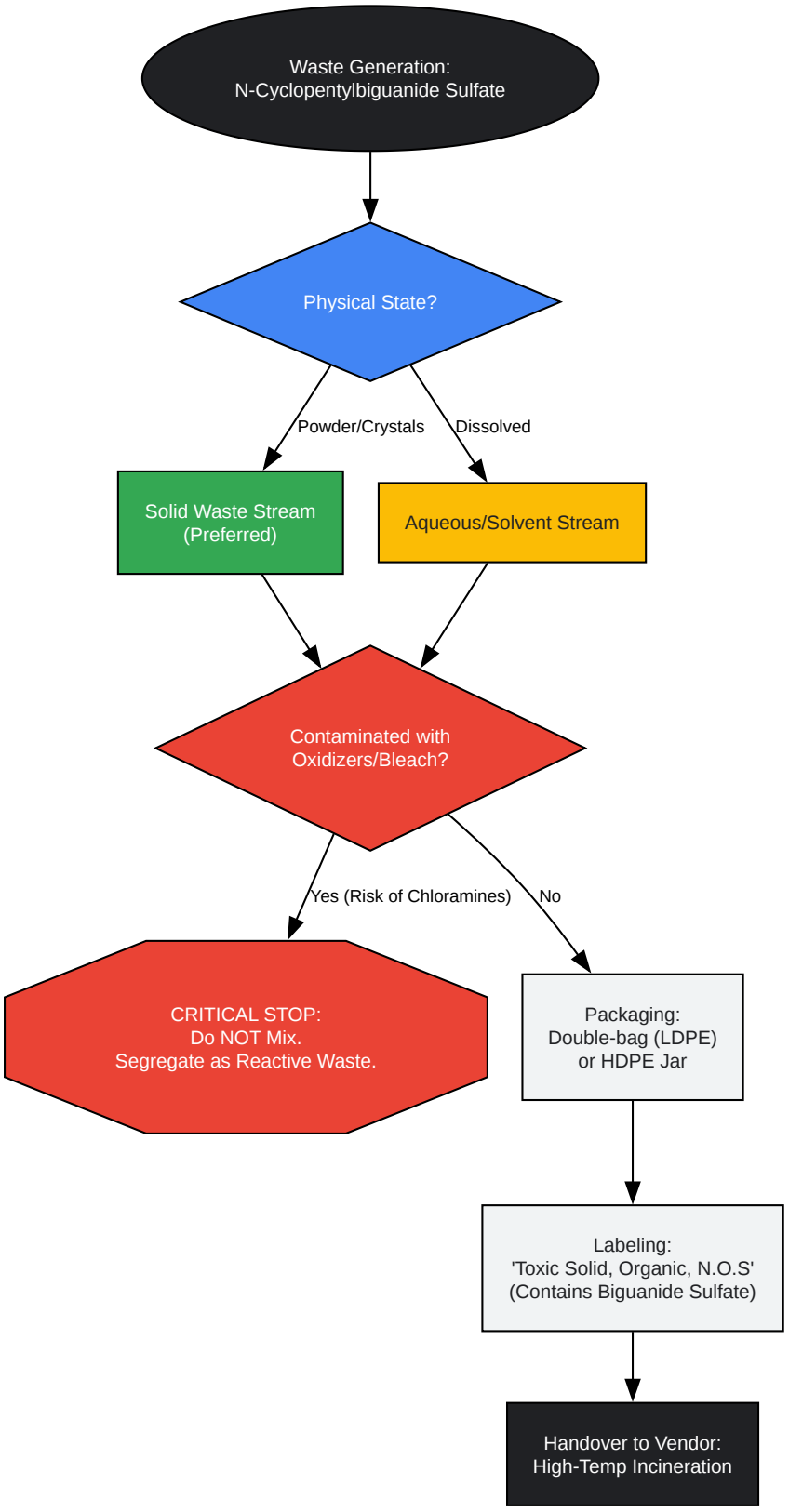
Follow this double-containment procedure to prevent micro-particulate contamination.

- Primary Containment: Place the substance in a screw-top HDPE (High-Density Polyethylene) jar or a heavy-duty LDPE clear bag (minimum 4 mil thickness).
- Secondary Containment: Place the primary container inside a secondary clear hazardous waste bag.
- Sealing: Goose-neck tie or heat seal the outer bag. Do not use staples.

Decision Logic & Workflow (Visualization)

The following diagram outlines the critical decision path for handling this specific biguanide derivative.

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Caption: Decision logic for segregating and packaging biguanide sulfate waste to prevent incompatible mixing.

Detailed Disposal Procedures

Step 1: Labeling (The "Chain of Custody")

Improper labeling is the #1 cause of regulatory fines. Use the IUPAC name, not just the notebook code.

- Chemical Name: **N-Cyclopentylimidodicarbonimidic diamide sulfate**.
- Constituents: 95-100% Biguanide derivative.
- Hazard Checkboxes: [x] Toxic [x] Irritant.
- Waste Code (US EPA): Likely D000 (Not listed) or P-listed equivalent if treating as generic acutely toxic substance. Recommendation: Tag as Non-Regulated Hazardous Waste (unless specific state lists apply) but manage as Toxic.

Step 2: Spill Management (Emergency Protocol)

If the powder is spilled in the lab:

- PPE: Wear Nitrile gloves (double gloved), safety goggles, and an N95 dust mask or P100 respirator.
- Containment: Do not dry sweep (creates dust).[2] Cover with wet paper towels or use a HEPA vacuum designated for chemical waste.
- Neutralization: Wash the area with water and soap.[3] Do not use bleach.
- Disposal: Collect all cleanup materials as hazardous waste (Solid Stream).

Step 3: Final Destruction

The only acceptable destruction method for biguanide sulfates is High-Temperature Incineration.

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- Why: Chemical hydrolysis is slow and can yield guanidine, which is toxic. Biological treatment (sewage) is not recommended due to potential aquatic toxicity and inhibition of nitrifying bacteria.

- Vendor Instruction: Ensure the waste manifest specifies "Nitrogenous Organic Solid" to alert the incineration plant to monitor

  emissions.

References & Authority

- United States Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual. (Regulations regarding hazardous waste identification and management).[4][5][6][7] Link

- PubChem.Biguanide Compound Summary. (General chemistry and stability data for the imidodicarbonimidic diamide backbone). Link

- European Chemicals Agency (ECHA).Guidance on the compilation of safety data sheets. (Standards for classifying nitrogenous irritants). Link

- Beilstein Journal of Organic Chemistry.Synthetic accesses to biguanide compounds. (Detailed review of biguanide thermal stability and sulfate salt properties). Link

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